Spectroscopic Profile of Neoaureothin: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	*Neoaureothin*	
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An In-depth Analysis of the NMR and Mass Spectrometry Data of a Promising Polyketide Natural Product

Neoaureothin, a polyketide natural product also known as spectinabilin, has garnered significant interest in the scientific community due to its notable biological activities. The structural elucidation of this complex molecule is paramount for understanding its mode of action and for guiding synthetic and medicinal chemistry efforts. This technical guide provides a comprehensive overview of the spectroscopic data of **neoaureothin**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), to support researchers in drug discovery and development.

Spectroscopic Data

The structural characterization of **neoaureothin**, with the molecular formula $C_{28}H_{31}NO_6$, relies heavily on a combination of one- and two-dimensional NMR spectroscopy and high-resolution mass spectrometry.[1] The data presented herein has been compiled from seminal studies on the isolation and characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The ^{1}H and ^{13}C NMR spectra of **neoaureothin** are typically recorded in deuterated chloroform ($CDCl_3$). The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

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Table 1: ^{1}H NMR Spectroscopic Data of **Neoaureothin** (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data of **Neoaureothin** (in $CDCl_3$)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
Data not available in search results		

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-MS) is crucial for confirming the elemental composition of **neoaureothin**. The primary ionization technique used is often Electrospray Ionization (ESI).

Table 3: High-Resolution Mass Spectrometry (HR-MS) Data of **Neoaureothin**

Ion	Calculated m/z	Observed m/z
$[M+H]^+$	Calculated value for $C_{28}H_{32}NO_6^+$	Data not available in search results
$[M+Na]^+$	Calculated value for $C_{28}H_{31}NNaO_6^+$	Data not available in search results

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental procedures. The following protocols are based on established methodologies for the analysis of natural products like **neoaureothin**.

Isolation and Purification

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Neoaureothin is a secondary metabolite produced by certain strains of Streptomyces. The typical isolation procedure involves:

- Fermentation: Culturing the producing microorganism in a suitable nutrient medium to promote the biosynthesis of **neoaureothin**.
- Extraction: Extraction of the culture broth and/or mycelium with an organic solvent, such as ethyl acetate.
- Chromatographic Purification: The crude extract is then subjected to a series of chromatographic techniques, including column chromatography (e.g., silica gel) and High-Performance Liquid Chromatography (HPLC), to isolate pure **neoaureothin**.

NMR Spectroscopy

- Sample Preparation: A sample of pure **neoaureothin** (typically 5-10 mg) is dissolved in approximately 0.5-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% TMS in a standard 5 mm NMR tube.
- Instrumentation: ^{1}H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
  - ^{1}H NMR: Standard pulse sequences are used to acquire the proton spectrum.
  - ^{13}C NMR: Proton-decoupled spectra are obtained to simplify the carbon signals.
  - 2D NMR: Experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed to establish proton-proton and proton-carbon correlations, which are essential for unambiguous signal assignments.

Mass Spectrometry

- Sample Preparation: A dilute solution of purified **neoaureothin** is prepared in a suitable solvent, such as methanol or acetonitrile.

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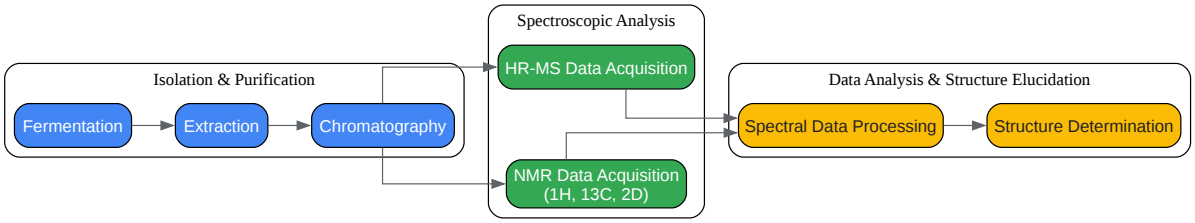
- Instrumentation: High-resolution mass spectra are obtained using a mass spectrometer equipped with an electrospray ionization (ESI) source, coupled to a high-resolution analyzer (e.g., Time-of-Flight (TOF) or Orbitrap).

- Data Acquisition: The instrument is operated in positive or negative ion mode to detect the protonated molecule $[M+H]^+$ or other adducts. The high resolution and mass accuracy of the instrument allow for the precise determination of the elemental composition.

Workflow for Spectroscopic Analysis

The logical flow of experiments for the spectroscopic characterization of **neoaureothin** is crucial for a comprehensive structural elucidation.



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Workflow for the isolation and spectroscopic characterization of **neoaureothin**.

This guide provides a foundational understanding of the spectroscopic data and analytical methodologies pertinent to **neoaureothin**. For researchers engaged in the study of this and related natural products, a thorough application of these techniques is indispensable for accurate structural confirmation and to propel further investigations into its promising biological activities.

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References

- 1. acgpubs.org [acgpubs.org]
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